

Technical Guide: (¹³C₃)Propane-1,2,3-triol

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Compound of Interest

Compound Name: (¹³C₃)Propane-1,2,3-triol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(¹³C₃)Propane-1,2,3-triol, also known as ¹³C₃-labeled glycerol, is a stable isotope-labeled form of glycerol. It is a powerful tool in metabolic research, particularly in the field of ¹³C Metabolic Flux Analysis (MFA). By replacing the standard ¹²C carbon atoms with the heavier, non-radioactive ¹³C isotope, researchers can trace the metabolic fate of glycerol through various biochemical pathways. This allows for the precise quantification of metabolic fluxes and provides deep insights into cellular physiology and disease states. This guide provides a comprehensive overview of its properties, applications, and detailed experimental protocols.

Chemical and Physical Properties

The fundamental properties of (¹³C₃)Propane-1,2,3-triol are summarized in the table below. The incorporation of three ¹³C atoms results in a higher molecular weight compared to its unlabeled counterpart.

Property	Value	Reference
CAS Number	63346-81-6	[1] [2]
Molecular Formula	$^{13}\text{C}_3\text{H}_8\text{O}_3$	[1] [2]
Molecular Weight	95.07 g/mol	[1] [2]
IUPAC Name	(1,2,3- $^{13}\text{C}_3$)propane-1,2,3-triol	[1]
Synonyms	Glycerol- $^{13}\text{C}_3$, 1,2,3- Propanetriol- $^{13}\text{C}_3$	[1]
Purity	Typically $\geq 98\%$	[2]
Isotopic Enrichment	Typically ≥ 99 atom % ^{13}C	

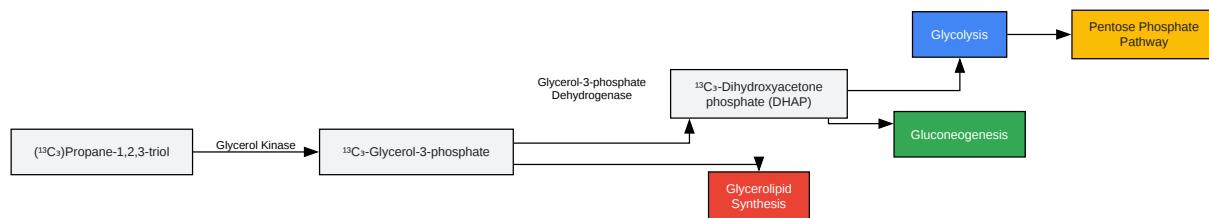
Metabolic Pathway and Applications

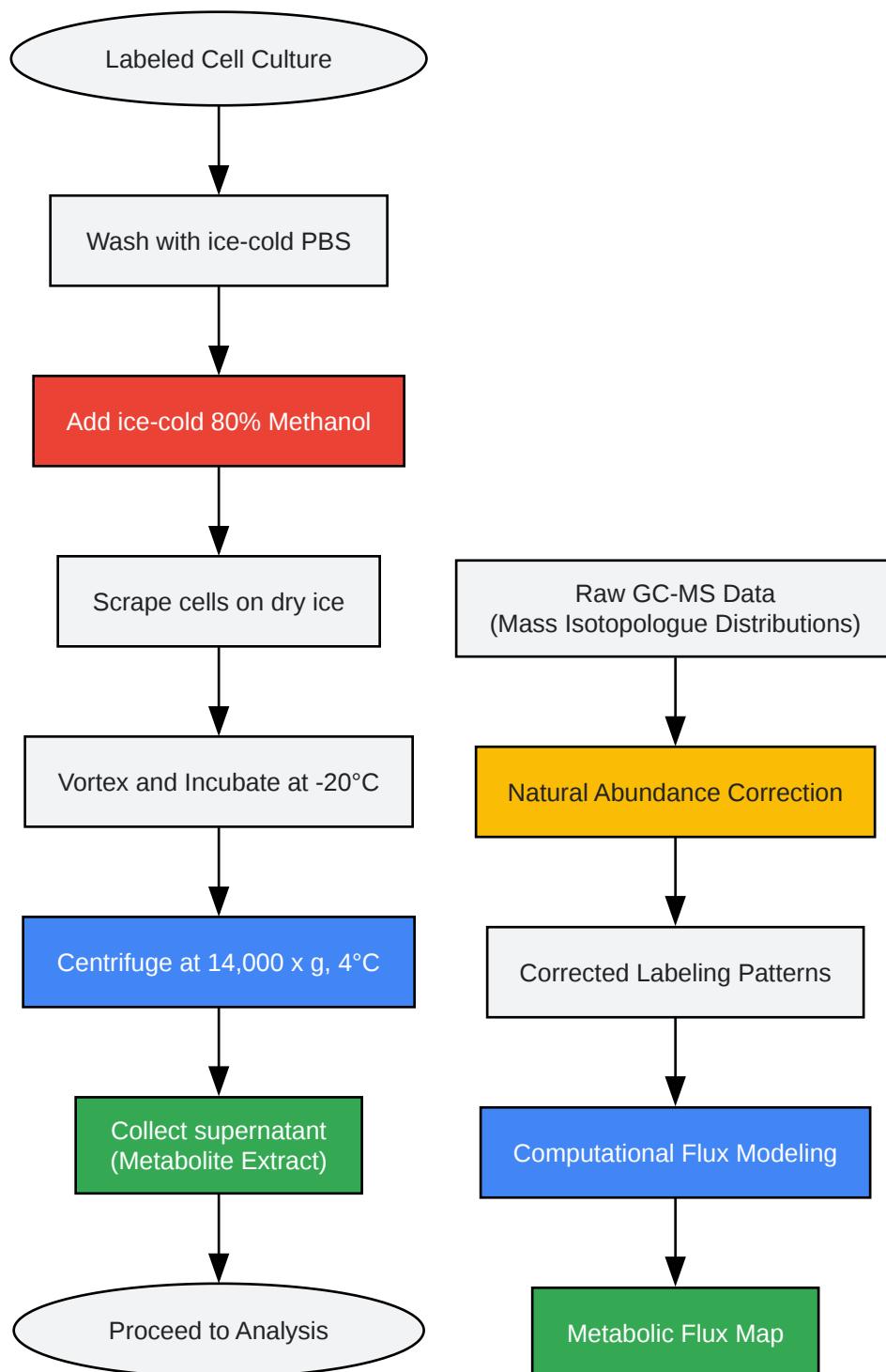
($^{13}\text{C}_3$)Propane-1,2,3-triol serves as a valuable tracer for central carbon metabolism. Once introduced into a biological system, it is phosphorylated to glycerol-3-phosphate, which is then oxidized to dihydroxyacetone phosphate (DHAP), a key intermediate in glycolysis. By tracking the distribution of the ^{13}C label in downstream metabolites, researchers can elucidate the activity of several critical pathways.

Key Applications:

- Metabolic Flux Analysis (MFA): Quantifying the rates of metabolic reactions within a cell to understand cellular physiology.
- Gluconeogenesis: Tracing the pathway of glycerol to glucose synthesis, particularly in tissues like the liver.
- Glycolysis and the Pentose Phosphate Pathway: Determining the relative fluxes through these core metabolic pathways.
- Glycerolipid Synthesis: Investigating the dynamics of lipid metabolism.
- Drug Development: Evaluating the mechanism of action of therapeutic agents that target metabolic pathways.

Below is a diagram illustrating the entry of (¹³C₃)Propane-1,2,3-triol into central carbon metabolism.



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References

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